

Comparative Analysis of Doramectin and Ivermectin on Weight Gain in Stocker Cattle

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Doramectin*

Cat. No.: *B1670889*

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A comprehensive review of head-to-head studies indicates that while both **doramectin** and ivermectin are effective endectocides for managing internal and external parasites in stocker cattle, their impact on weight gain can vary depending on the treatment strategy and specific parasite challenges. Several studies have demonstrated that **doramectin** may offer a slight advantage in certain scenarios, though in many cases, the differences in weight gain between the two treatments are not statistically significant.

Quantitative Data Summary

The following table summarizes the key findings from comparative studies on the effects of **doramectin** and ivermectin on weight gain in stocker cattle.

Study Reference	Treatment Groups	Duration (Days)	Key Weight Gain Findings
Ballweber et al. (1997) [1]	1. Doramectin injectable (200 µg/kg) 2. Ivermectin injectable (200 µg/kg) 3. Ivermectin pour-on (500 µg/kg) 4. Untreated Control	84-140	No significant differences in average daily gain were observed between the doramectin and ivermectin-treated groups.[1] Both treatments resulted in significant weight gain advantages over the untreated controls.[1]
Williams et al. (1997) [2]	1. Doramectin injectable (200 µg/kg) - Two treatments 2. Ivermectin injectable (200 µg/kg) - Two treatments 3. Ivermectin pour-on (500 µg/kg) - Two treatments 4. Untreated Control	161	Total weight gains were 159 kg for doramectin, 147 kg for ivermectin injectable, and 150 kg for ivermectin pour-on.[2] The differences among the treated groups were not statistically significant.[2]
Carvalho et al. (1999) [3]	1. Doramectin injectable (200 µg/kg) - Two treatments 2. Ivermectin long-acting (630 µg/kg) - Single treatment 3. Untreated Control	140	Doramectin-treated cattle had a mean weight gain of 62.8 kg, which was significantly higher (11.3 kg more) than the 51.5 kg gained by the ivermectin-treated group.[3]
MDPI (2022)[4]	1. Extended-release eprinomectin (ERE) 2.	105	From day 0 to 105, the mean average

Doramectin injectable
(DOR)

daily gain in the ERE
group (0.87 kg/day)
tended to be higher
than the mean for the
DOR group (0.845
kg/day).[\[4\]](#)

Experimental Protocols

The methodologies employed in these studies share common principles of veterinary field trials, focusing on controlled comparisons between treatment groups.

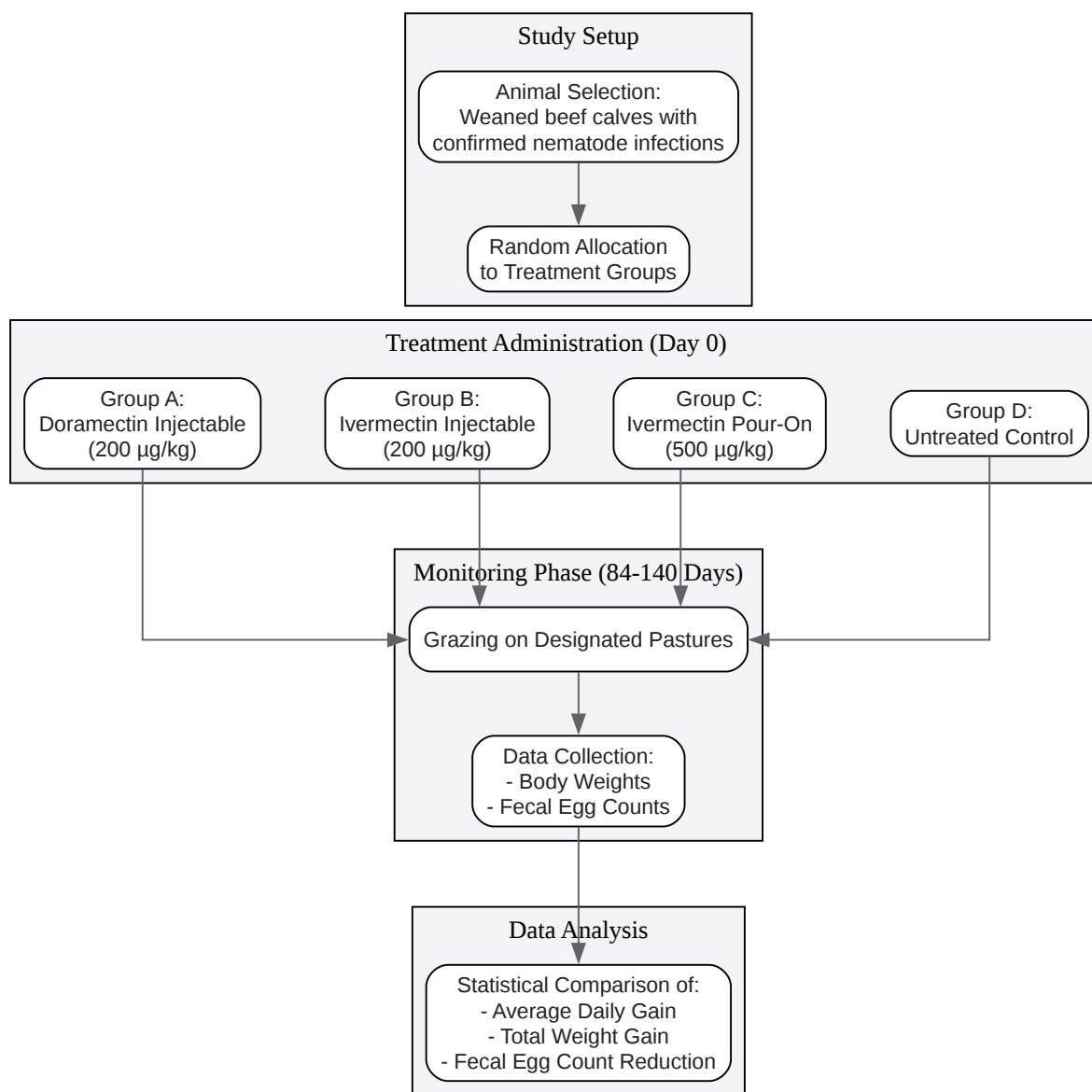
Representative Experimental Protocol (based on Ballweber et al., 1997):[\[1\]](#)

- Study Design: Four separate studies were conducted in different locations (Wisconsin, Arkansas, Georgia, and Mississippi) with similar experimental designs.[\[1\]](#)
- Animal Selection: Weaned beef calves with confirmed gastrointestinal nematode infections were used.[\[1\]](#) Animals were randomly allocated to treatment groups.[\[1\]](#)
- Treatment Groups:
 - Group 1: 1% **doramectin** injectable solution (200 µg/kg body weight) administered subcutaneously.[\[1\]](#)
 - Group 2: 1% ivermectin injectable solution (200 µg/kg body weight) administered subcutaneously.[\[1\]](#)
 - Group 3: 0.5% ivermectin pour-on solution (500 µg/kg body weight) administered topically.[\[1\]](#)
 - Group 4: Non-medicated controls.[\[1\]](#)
- Pasture Management: Cattle were placed on designated pasture units after treatment and remained there for the entire grazing period (84-140 days).[\[1\]](#)

- Data Collection: Body weights and fecal nematode egg counts were monitored at predetermined intervals throughout the studies.[\[1\]](#)
- Statistical Analysis: Data were analyzed to determine statistically significant differences in weight gain and parasite reduction between the treatment groups.

Visualizing the Experimental Workflow

The following diagram illustrates the typical workflow of a head-to-head study comparing **doramectin** and ivermectin in stocker cattle.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com